

# N,N-Diisopropylethylamine Trihydrofluoride: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopropylethylamine trihydrofluoride*

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## Introduction

N,N-Diisopropylethylamine trihydrofluoride, also known as Hünig's base trihydrofluoride or DIPEA·3HF, is a widely utilized reagent in organic synthesis. It serves as a soluble and mild source of fluoride ions and a sterically hindered, non-nucleophilic base. This unique combination of properties makes it an invaluable tool in a variety of chemical transformations, including fluorination reactions, peptide synthesis, and as a scavenger for acidic byproducts. This technical guide provides an in-depth overview of the physical properties, synthesis, and key applications of N,N-Diisopropylethylamine trihydrofluoride, complete with detailed experimental protocols and logical workflow diagrams to support researchers in its effective and safe utilization.

## Core Physical Properties

The physical characteristics of N,N-Diisopropylethylamine trihydrofluoride are crucial for its proper handling, storage, and application in chemical reactions. The following tables summarize the key physical data available for this compound. It is important to note that some properties, such as the boiling and flash points, may show slight variations across different commercial suppliers due to differences in purity and measurement conditions.

## General and Physical Properties

Property	Value	Source(s)
Chemical Formula	C <sub>8</sub> H <sub>22</sub> F <sub>3</sub> N	[1]
Molecular Weight	189.26 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2][3]
Density	Approximately 0.965 g/mL at 25 °C	[4]
Solubility	Soluble in common organic solvents such as dichloromethane and chloroform.	[2]

## Thermal and Safety Properties

Property	Value	Notes	Source(s)
Boiling Point	93-95 °C	at 4 mmHg	[5]
~160-162 °C	At atmospheric pressure (Note: significant variation in reported values)	[2]	
Melting Point	Data not consistently available	One source suggests ~45-50°C, while others state no data is available.	[3]
Flash Point	40.5 °C	Closed cup	[5]
113 °C	Variation in reported values exists.	[4]	
Vapor Pressure	Relatively low at room temperature	[2]	

## Physicochemical Properties

Property	Value	Notes	Source(s)
pKa	~11 (of the conjugate acid of the parent amine, DIPEA)	Indicates the basicity of the amine.	[6]
Refractive Index	Data not available		

## Experimental Protocols

Detailed and standardized methodologies are essential for the accurate determination of physical properties and for the safe synthesis and handling of chemical compounds.

### Synthesis of N,N-Diisopropylethylamine Trihydrofluoride

The synthesis of N,N-Diisopropylethylamine trihydrofluoride is achieved through the reaction of N,N-Diisopropylethylamine (DIPEA) with hydrogen fluoride.

Materials:

- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous Hydrogen Fluoride (HF) or a concentrated aqueous solution
- A suitable solvent (e.g., diethyl ether)
- Reaction vessel resistant to hydrogen fluoride (e.g., a polyethylene or Teflon flask)
- Stirring apparatus
- Cooling bath (e.g., ice-water bath)

Procedure:

- In a well-ventilated fume hood, place the N,N-Diisopropylethylamine in the HF-resistant reaction vessel equipped with a stirrer.
- Cool the vessel in a cooling bath to control the exothermic reaction.

- Slowly add three molar equivalents of hydrogen fluoride to the stirred DIPEA solution. The addition should be done dropwise to manage the heat generated.
- After the addition is complete, allow the mixture to stir for an additional 1-2 hours at room temperature to ensure the reaction goes to completion.
- If a solvent was used, it can be removed under reduced pressure to yield the N,N-**Diisopropylethylamine trihydrofluoride** salt.

Safety Precautions: Anhydrous hydrogen fluoride is extremely corrosive and toxic. All manipulations should be carried out in a specialized fume hood with appropriate personal protective equipment (PPE), including HF-resistant gloves, a face shield, and a lab coat.

## Determination of Physical Properties

The following are general experimental protocols for determining the key physical properties of a liquid amine salt like N,N-**Diisopropylethylamine trihydrofluoride**.

### 1. Boiling Point Determination (Thiele Tube Method):

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating oil, and a heat source.
- Procedure:
  - Attach a small test tube containing 1-2 mL of the sample to a thermometer using a rubber band.
  - Place a capillary tube, with its open end downwards, into the test tube.
  - Immerse the assembly in a Thiele tube filled with heating oil, ensuring the sample is below the oil level.
  - Gently heat the side arm of the Thiele tube.
  - Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the capillary.

- When a continuous stream of bubbles is observed, stop heating.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.<sup>[7]</sup>

## 2. Melting Point Determination (for solidified samples):

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end).
- Procedure:
  - Introduce a small, finely powdered sample of the solidified compound into a capillary tube to a height of 2-3 mm.
  - Place the capillary tube in the heating block of the melting point apparatus.
  - Heat the block rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
  - Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.<sup>[8][9]</sup>

## 3. Density Measurement:

- Apparatus: Pycnometer or a calibrated volumetric flask, and a balance.
- Procedure:
  - Weigh a clean, dry pycnometer.
  - Fill the pycnometer with the sample liquid, ensuring there are no air bubbles, and weigh it again.
  - Record the temperature of the liquid.
  - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

#### 4. Refractive Index Measurement:

- Apparatus: Refractometer.
- Procedure:
  - Calibrate the refractometer using a standard sample with a known refractive index.
  - Place a few drops of the sample on the prism of the refractometer.
  - Close the prism and allow the temperature to stabilize.
  - Look through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into focus on the crosshairs.
  - Read the refractive index from the scale.[\[10\]](#)[\[11\]](#)

#### 5. pKa Determination (Potentiometric Titration):

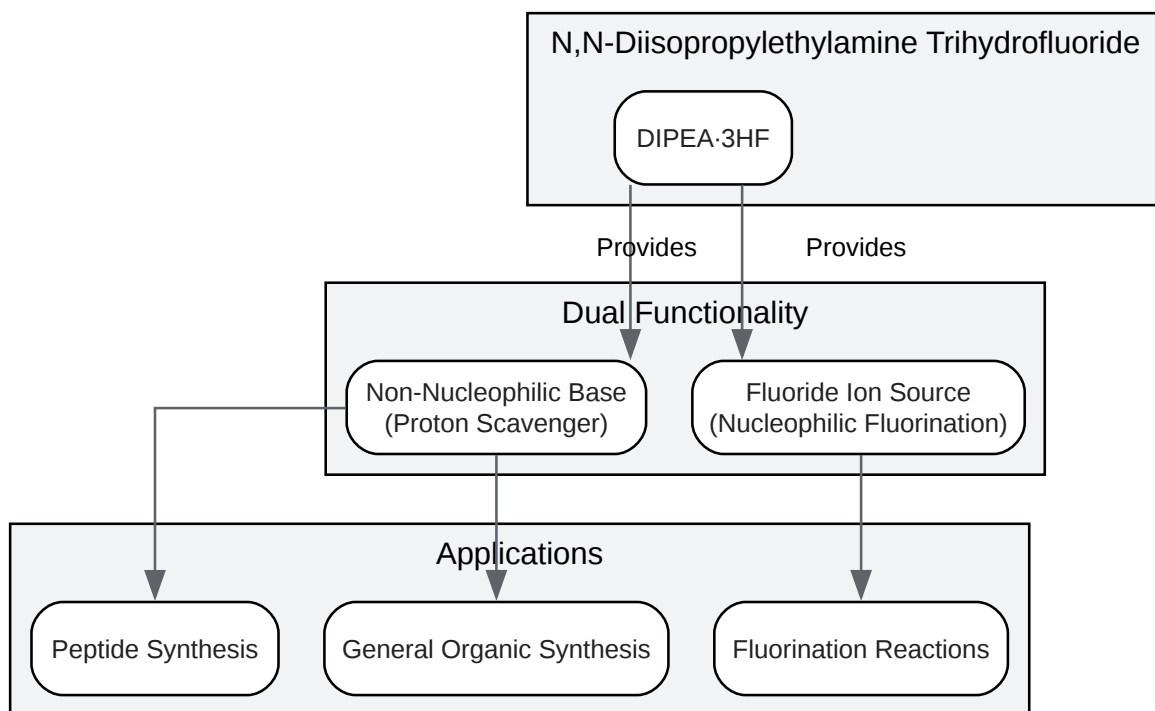
- Apparatus: pH meter with a combination electrode, burette, beaker, magnetic stirrer.
- Procedure:
  - Prepare a solution of the amine salt of a known concentration in a suitable solvent (e.g., water or a water/alcohol mixture).
  - Titrate the solution with a standardized solution of a strong base (e.g., NaOH).
  - Record the pH of the solution after each addition of the titrant.
  - Plot a titration curve (pH vs. volume of titrant added).
  - The pKa is the pH at the half-equivalence point.[\[12\]](#)[\[13\]](#)

## Applications in Organic Synthesis

**N,N-Diisopropylethylamine trihydrofluoride** is a versatile reagent with applications in several key areas of organic synthesis.

## Role as a Non-Nucleophilic Base and Fluoride Source

The primary utility of DIPEA·3HF stems from its dual functionality. The diisopropylethylamine cation is a sterically hindered, non-nucleophilic base, which is effective at scavenging protons without interfering with nucleophilic reactions.[14] The trihydrofluoride anion serves as a mild and soluble source of fluoride ions for nucleophilic fluorination.[15]

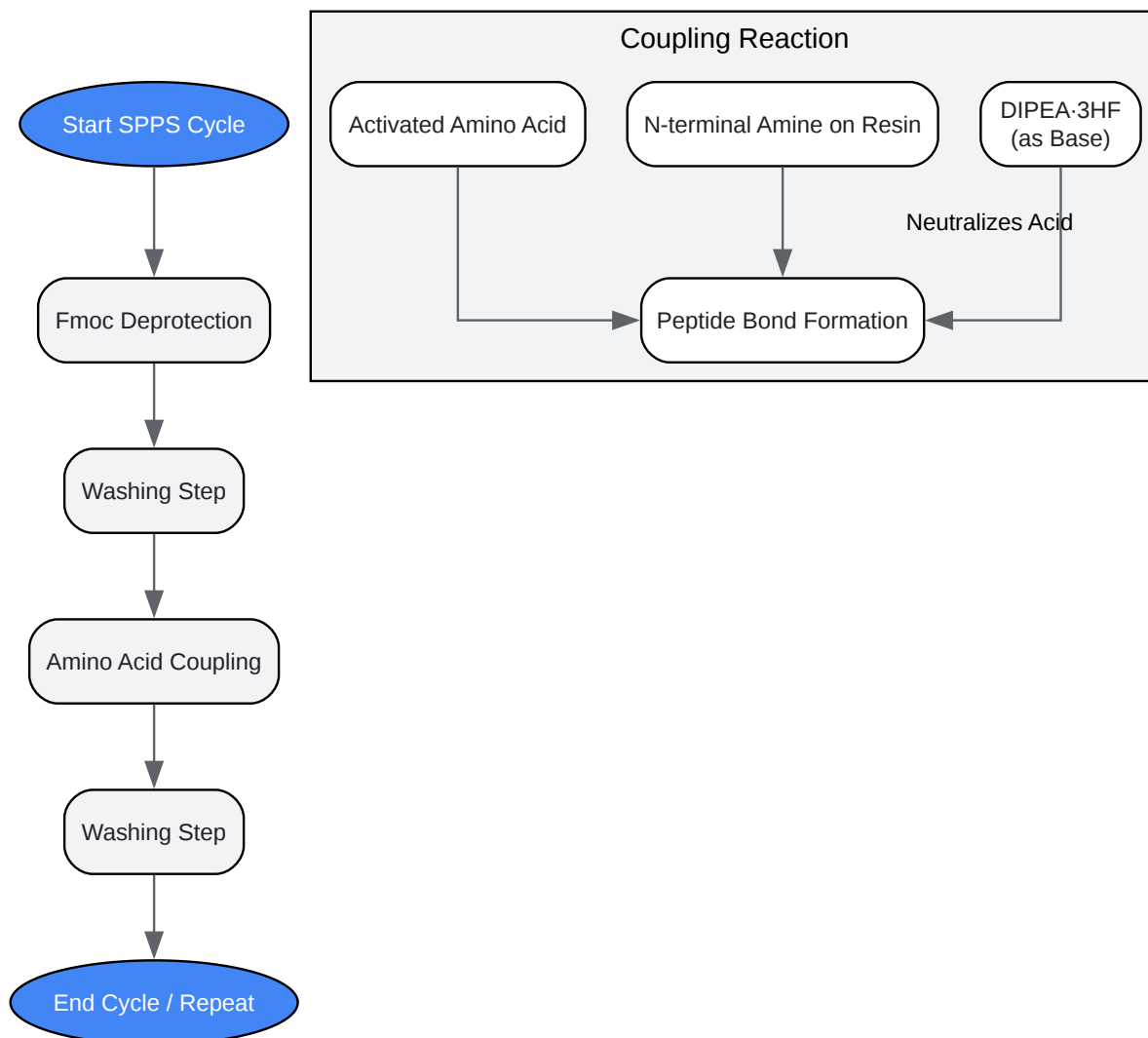


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Caption: Dual functionality of DIPEA·3HF in organic synthesis.

## Workflow in Peptide Synthesis

In solid-phase peptide synthesis (SPPS), a non-nucleophilic base is crucial for the deprotonation of the incoming amino acid's ammonium salt and for neutralizing the acidic byproducts formed during the coupling step. The steric bulk of DIPEA prevents it from reacting with the activated carboxylic acid, thus avoiding unwanted side reactions.[16][17][18]



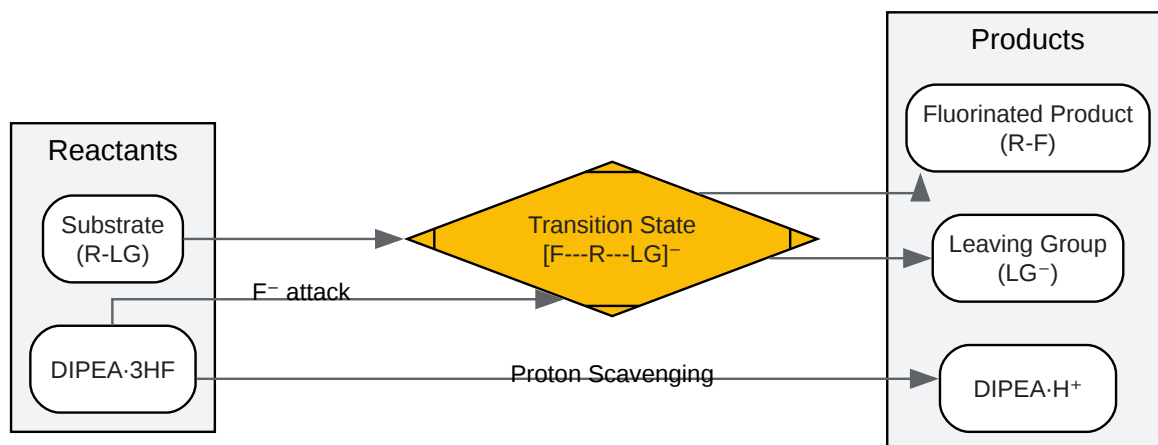
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Caption: Role of DIPEA·3HF in the coupling step of SPPS.

## Mechanism in Nucleophilic Fluorination

**N,N-Diisopropylethylamine trihydrofluoride** is an effective reagent for the conversion of alcohols and alkyl halides to alkyl fluorides. The trihydrofluoride anion acts as the nucleophile, delivering a fluoride ion to the electrophilic carbon center. The reaction often proceeds via an SN2 mechanism, leading to an inversion of stereochemistry at the reaction center.<sup>[15][19]</sup>





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Caption: SN2 mechanism of fluorination using DIPEA·3HF.

## Safety and Handling

N,N-Diisopropylethylamine trihydrofluoride is a corrosive and toxic substance. It should be handled with extreme care in a well-ventilated fume hood.<sup>[12][20][21]</sup>

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, a face shield, and a lab coat.
- Inhalation: Avoid inhaling vapors or mists.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids. The container should be tightly sealed to prevent moisture ingress.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

**N,N-Diisopropylethylamine trihydrofluoride** is a highly effective and versatile reagent in modern organic synthesis. Its dual role as a non-nucleophilic base and a mild fluorinating agent makes it suitable for a wide range of applications, from complex peptide synthesis to the introduction of fluorine atoms into organic molecules. A thorough understanding of its physical properties, coupled with strict adherence to safety protocols, is paramount for its successful and safe implementation in the laboratory. This guide provides the foundational knowledge for researchers and drug development professionals to harness the full potential of this valuable synthetic tool.

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- To cite this document: BenchChem. [N,N-Diisopropylethylamine Trihydrofluoride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164517#physical-properties-of-n-n-diisopropylethylamine-trihydrofluoride]

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